

Physical properties of 3-Bromoisoxazole-5-carboxylic acid (melting point, solubility)

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Compound of Interest

Compound Name: 3-Bromoisoxazole-5-carboxylic acid

Cat. No.: B046756

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A Technical Guide to the Physical Properties of 3-Bromoisoxazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Bromoisoxazole-5-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document outlines its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

Core Physical Properties

Quantitative data for the physical properties of **3-Bromoisoxazole-5-carboxylic acid** are summarized in the table below.

Property	Value	Source
Melting Point	170-175 °C	[1]
Molecular Weight	191.97 g/mol	[2]
Molecular Formula	C4H2BrNO3	[2]

Solubility data for **3-Bromoisoxazole-5-carboxylic acid** is not readily available in the searched literature. A general experimental protocol to determine solubility is provided in the following section.

Experimental Protocols

The following sections detail standardized methodologies for determining the melting point and solubility of **3-Bromoisoxazole-5-carboxylic acid**.

Melting Point Determination

The melting point of **3-Bromoisoxazole-5-carboxylic acid** can be determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating bath (e.g., silicone oil)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **3-Bromoisoxazole-5-carboxylic acid** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid at the sealed end. A sample height of 2-3 mm is typically sufficient.
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.

- Heating: The heating bath is heated at a steady rate.
- Observation: The temperature at which the solid first begins to melt (the onset of liquid formation) and the temperature at which the entire solid has turned into a clear liquid are recorded. The melting point is reported as this range.

Solubility Determination

A general qualitative and semi-quantitative method for determining the solubility of a carboxylic acid in various solvents is described below.

Materials:

- **3-Bromoisoxazole-5-carboxylic acid**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Test tubes
- Vortex mixer
- Analytical balance

Procedure:

- Qualitative Assessment:
 - To a series of labeled test tubes, add approximately 1-2 mg of **3-Bromoisoxazole-5-carboxylic acid**.
 - Add 1 mL of a specific solvent to each corresponding test tube.
 - Agitate the mixture vigorously using a vortex mixer for 30-60 seconds.
 - Visually inspect the solution for the presence of undissolved solid. Classify as "soluble," "partially soluble," or "insoluble."
- Semi-Quantitative Assessment (for soluble or partially soluble cases):

- Weigh a precise amount of **3-Bromoisoxazole-5-carboxylic acid** (e.g., 10 mg) and place it in a test tube.
- Add the solvent in small, measured increments (e.g., 0.1 mL) with vigorous mixing after each addition.
- Continue adding the solvent until the solid is completely dissolved.
- The solubility can then be estimated in terms of mg/mL.

Synthesis Workflow Visualization

While the primary focus of this guide is on physical properties, understanding the synthetic origin of a compound is crucial for researchers. The following diagram illustrates a plausible synthetic pathway for **3-Bromoisoxazole-5-carboxylic acid**, based on common isoxazole synthesis methodologies.



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Caption: A representative synthetic workflow for **3-Bromoisoxazole-5-carboxylic acid**.

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References

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